

Application Note: Synthesis of -(2-Hydroxyethyl)-N-methyl-p-toluidine (MHPT)

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Compound of Interest

Compound Name: Ethanol, 2-[methyl(4-methylphenyl)amino]-

CAS No.: 2842-44-6

Cat. No.: B1585560

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Molecular Weight: 165.23 g/mol

Executive Summary & Chemical Context

The synthesis of MHPT requires the precise alkylation of

-methyl-

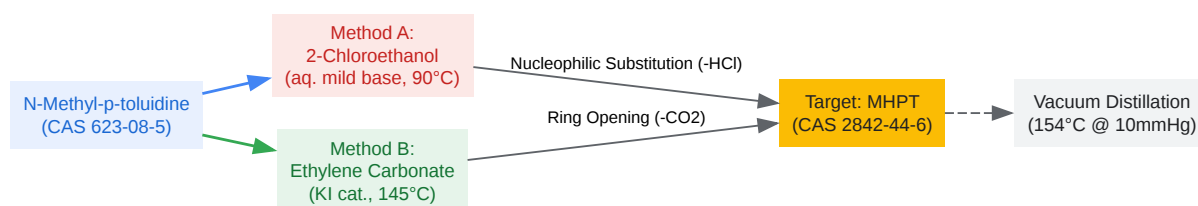
-toluidine. While industrial scales utilize Ethylene Oxide (EO), this requires high-pressure handling of a toxic, flammable gas. For laboratory and pilot-scale synthesis, liquid-phase hydroxyethylation is safer and offers superior control over impurity profiles.

This guide presents two validated protocols:

- Method A (Standard Laboratory): Alkylation using 2-Chloroethanol. High reliability, accessible reagents.[\[1\]](#)
- Method B (Green Chemistry): Ring-opening of Ethylene Carbonate. Solvent-free, high atom economy, avoids halogenated waste.

Reaction Scheme

The following diagram illustrates the chemical pathways described in this note.



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Figure 1: Synthetic pathways for CAS 2842-44-6. Method A is standard; Method B is the "Green" alternative.

Safety & Handling (Critical)

- Toluidine Toxicity:

-methyl-

-toluidine is toxic if swallowed, inhaled, or absorbed through the skin. It is a blood agent (methemoglobinemia). All operations must occur in a functioning fume hood.

- Reagent Hazards:

- 2-Chloroethanol:[2] Highly toxic, fatal if absorbed through skin. Use Silver Shield® or heavy nitrile gloves.
- Ethylene Carbonate:[3][4][5] Irritant, but significantly safer than ethylene oxide or chloroethanol.

Protocol A: Standard Alkylation (2-Chloroethanol)

This method utilizes a nucleophilic substitution (

) reaction. A mild base is employed to scavenge the HCl byproduct, driving the equilibrium forward without promoting polymerization of the alkylating agent.

Materials

Reagent	Equiv.	MW (g/mol)	Density (g/mL)	Role
-Methyl- -toluidine	1.0	121.18	0.935	Substrate
2-Chloroethanol	1.2	80.51	1.201	Alkylating Agent
Calcium Carbonate	0.6	100.09	Solid	Acid Scavenger
Water	-	18.02	1.00	Solvent

Step-by-Step Procedure

- Setup: Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, a reflux condenser, a dropping funnel, and an internal thermometer.
- Charging: Add

-methyl-

-toluidine (24.2 g, 200 mmol) and water (50 mL) to the flask.
- Base Addition: Add Calcium Carbonate (

, 12.0 g, 120 mmol). Note:

is preferred over NaOH to prevent hydrolysis of 2-chloroethanol.
- Reaction:
 - Heat the mixture to 90°C (internal temperature).
 - Add 2-Chloroethanol (19.3 g, 240 mmol) dropwise over 45 minutes via the dropping funnel.
 - Maintain reflux for 6–8 hours. Monitor reaction progress via TLC (Silica, Hexane:EtOAc 3:1) or GC.[\[6\]](#)

- Work-up:
 - Cool the mixture to room temperature.
 - The mixture will likely separate into two layers. Extract the aqueous layer with Dichloromethane (DCM, 2 x 50 mL).
 - Combine the organic layer (and DCM extracts) and wash with saturated (50 mL) followed by Brine (50 mL).
 - Dry over anhydrous .
- Concentration: Filter off the drying agent and remove the solvent under reduced pressure (Rotavap).

Protocol B: Green Synthesis (Ethylene Carbonate)

This method utilizes the ring-opening of ethylene carbonate. It generates

as the only byproduct, simplifying purification. It is the preferred method for high-purity applications (e.g., dental) as it avoids halogenated impurities.

Materials

Reagent	Equiv.	MW (g/mol)	Role
-Methyl- -toluidine	1.0	121.18	Substrate
Ethylene Carbonate	1.1	88.06	Hydroxyethylating Agent
Potassium Iodide (KI)	0.05	166.00	Catalyst

Step-by-Step Procedure

- Setup: Equip a 100 mL round-bottom flask with a magnetic stir bar and an air condenser (to prevent loss of substrate while allowing escape).
- Charging: Add

-methyl-

-toluidine (24.2 g, 200 mmol), Ethylene Carbonate (19.4 g, 220 mmol), and Potassium Iodide (1.66 g, 10 mmol).
- Reaction:
 - Heat the mixture to 145°C.
 - Evolution of

gas will be observed (bubbling).
 - Stir at 145°C for 4–6 hours.
 - Checkpoint: The reaction is complete when gas evolution ceases and TLC/GC confirms consumption of the starting amine.
- Work-up:
 - Cool to room temperature.
 - Dissolve the crude oil in Ethyl Acetate (100 mL).
 - Wash with water (2 x 50 mL) to remove the KI catalyst and unreacted ethylene carbonate (which is water-soluble).
 - Dry organic layer over

.

Purification & Characterization

Regardless of the synthesis method used, the crude product requires vacuum distillation to achieve the >98% purity required for polymerization initiators.

Distillation Protocol

- Apparatus: Short-path vacuum distillation setup.
- Vacuum: High vacuum (<10 mmHg) is essential to prevent thermal degradation.
- Conditions:
 - Boiling Point: 154–156°C at 10 mmHg.
 - Collection: Discard the first fraction (unreacted starting material, bp <140°C). Collect the main fraction as a colorless to pale yellow viscous liquid.

Analytical Data

Parameter	Specification	Notes
Appearance	Pale yellow viscous liquid	Darkens upon air exposure (oxidation). Store under .
Refractive Index		
Density	1.047 g/cm ³	
NMR	(300 MHz,)	7.05 (d, 2H), 6.70 (d, 2H), 3.75 (t, 2H,), 3.45 (t, 2H,), 2.95 (s, 3H,), 2.25 (s, 3H,).
GC-MS	= 165 ()	Major fragment at 134 ().

Troubleshooting

Issue	Probable Cause	Solution
Low Yield	Incomplete reaction (Method A)	Increase reaction time or temperature. Ensure 2-chloroethanol is not hydrolyzed (maintain pH ~8-9).
Dark Color	Oxidation of amine	Perform all steps under Nitrogen/Argon atmosphere. Distill immediately.
Bis-alkylation	Over-reaction	Not possible with -methyl- -toluidine (only one N-H site). Check starting material purity.
Solidification	Product purity	High purity MHPT may solidify near room temperature (MP ~30°C). Warm gently to dispense.

References

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mechanism used in Method A. [Link](#)

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